

performance benchmarks for perovskite solar cells using triphenyl-biphenyl diamine

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Compound of Interest

Compound Name: *N4,N4,N4'-Triphenyl-[1,1'-biphenyl]-4,4'-diamine*

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A Comparative Guide to Triphenyl-Biphenyl Diamine in Perovskite Solar Cells

For researchers and scientists in the field of photovoltaics, the selection of an appropriate hole transport material (HTM) is a critical determinant of perovskite solar cell (PSC) performance and stability. This guide provides a comparative analysis of perovskite solar cells utilizing a triphenyl-biphenyl diamine (TPD) derivative, N,N'-bis(3-methylphenyl)-N,N'-diphenylbenzidine, as the hole transport material. The performance benchmarks of TPD-based devices are compared against those employing the conventional HTM, Spiro-OMeTAD.

Performance Benchmarks

The following table summarizes the key performance metrics for perovskite solar cells fabricated with TPD as the hole transport layer, alongside a comparison with the widely used Spiro-OMeTAD. The data presented is based on an inverted planar perovskite solar cell architecture.

Hole Transport Material (HTM)	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]
TPD	19.11% ^[1]	1.08 ^[1]	22.84 ^[1]	77.4 ^[1]
Spiro-OMeTAD	~18-22%	~1.1-1.15	~22-24	~75-80

Note: Spiro-OMeTAD performance values are typical ranges reported in literature for similar device architectures and are provided for comparative purposes.

The use of TPD as an HTM has demonstrated comparable power conversion efficiencies to the more established Spiro-OMeTAD.^[1] Notably, devices incorporating TPD have shown excellent open-circuit voltage and fill factor, indicating efficient charge extraction and minimal recombination losses.^[1]

Experimental Protocols

The fabrication of high-efficiency perovskite solar cells is a multi-step process requiring precise control over each layer's deposition and properties. The following is a detailed methodology for the fabrication of an inverted planar perovskite solar cell utilizing TPD as the hole transport layer.

Substrate Preparation

- Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The cleaned substrates are then dried with a nitrogen gun and treated with UV-ozone for 20 minutes to enhance the wettability of the surface.

Hole Transport Layer (HTL) Deposition

- A solution of TPD is prepared by dissolving it in chlorobenzene at a concentration of 4 mg/ml.
- The TPD solution is then spin-coated onto the pre-cleaned ITO substrates at 4000 rpm for 30 seconds.

- The substrates are subsequently annealed at 100°C for 10 minutes in a nitrogen-filled glovebox.

Perovskite Layer Deposition

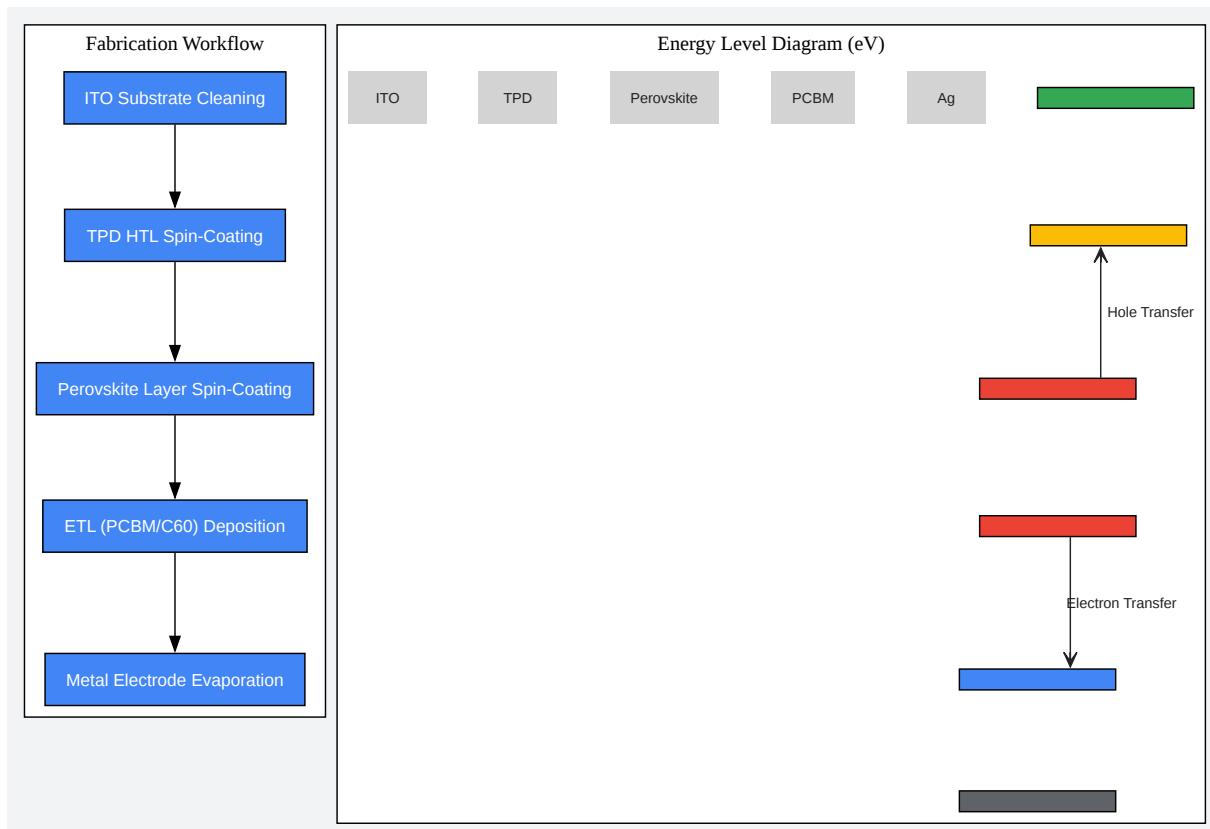
- A perovskite precursor solution is prepared by dissolving formamidinium iodide (FAI), lead iodide (PbI₂), methylammonium bromide (MABr), and lead bromide (PbBr₂) in a mixed solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- The perovskite precursor solution is spin-coated onto the TPD layer in a two-step program: 1000 rpm for 10 seconds followed by 6000 rpm for 30 seconds.
- During the second step, an anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce rapid crystallization.
- The films are then annealed at 100°C for 60 minutes in a nitrogen atmosphere.

Electron Transport Layer (ETL) and Electrode Deposition

- A solution of fullerene (C₆₀) or a derivative like PCBM is spin-coated onto the perovskite layer.
- Subsequently, a bathocuproine (BCP) layer is deposited via thermal evaporation to act as a buffer layer.
- Finally, a metal electrode (e.g., silver or gold) is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

Device Architecture and Energy Level Alignment

The following diagram illustrates the workflow for fabricating the perovskite solar cell and the energy level alignment of the different layers, which is crucial for efficient charge separation and transport.



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Caption: Device fabrication workflow and energy level alignment.

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References

- 1. [pubs.aip.org \[pubs.aip.org\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC10000000/)
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